

MRTX9768 hydrochloride CAS number and molecular weight

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Compound of Interest

Compound Name: MRTX9768 hydrochloride

Cat. No.: B8198303

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In-Depth Technical Guide: MRTX9768 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **MRTX9768 hydrochloride**, a potent and selective inhibitor of the PRMT5-MTA complex. This document consolidates key chemical properties, biological activities, and detailed experimental methodologies to support researchers in the field of oncology and drug discovery.

Chemical and Physical Properties

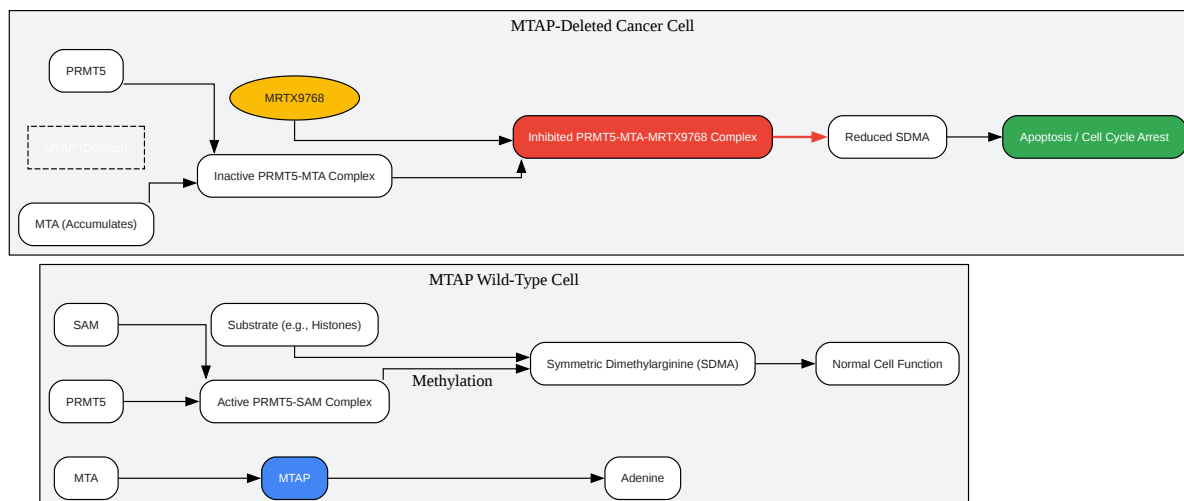
MRTX9768 hydrochloride is the salt form of MRTX9768, a first-in-class, orally active small molecule inhibitor.

Property	Value	Reference
Compound Name	MRTX9768 hydrochloride	[1](2--INVALID-LINK--
CAS Number	2629314-68-5 (for free base)	[3](4--INVALID-LINK--,-- INVALID-LINK--
Molecular Formula	C ₂₄ H ₁₈ ClFN ₆ O	[1](2--INVALID-LINK--
Molecular Weight	460.89 g/mol	[1](2--INVALID-LINK--
Free Base M.W.	424.43 g/mol	[3](5)
Free Base Formula	C ₂₄ H ₁₇ FN ₆ O	[3](6--INVALID-LINK--,-- INVALID-LINK--

Mechanism of Action and Signaling Pathway

MRTX9768 employs a synthetic lethal strategy by selectively targeting cancer cells with a specific genetic alteration: the homozygous deletion of the methylthioadenosine phosphorylase (MTAP) gene, which is frequently co-deleted with the tumor suppressor gene CDKN2A.[7](8)

In MTAP-deleted cancer cells, the metabolite methylthioadenosine (MTA) accumulates.[7](8) MRTX9768 is designed to bind to the PRMT5 enzyme only when it is in a complex with MTA.[7](8) This selective inhibition of the PRMT5-MTA complex leads to a reduction in the symmetric dimethylation of arginine (SDMA) on various protein substrates.[7](8) The downstream effects include cell cycle arrest and apoptosis, ultimately leading to selective tumor cell death while sparing normal, MTAP-wild-type (WT) cells.[7](8)



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Caption: MRTX9768 Synthetic Lethality Pathway

Biological Activity

In Vitro Activity

MRTX9768 demonstrates potent and selective inhibition of Symmetric Dimethylarginine (SDMA) formation and cell proliferation in MTAP-deleted cancer cell lines compared to their wild-type counterparts.

Cell Line	MTAP Status	Assay	IC ₅₀ (nM)	Reference
HCT116	Deleted	SDMA Inhibition	3	[1](9--INVALID-LINK--
HCT116	Wild-Type	SDMA Inhibition	544	[1](9--INVALID-LINK--
HCT116	Deleted	Cell Proliferation	11	[1](9--INVALID-LINK--
HCT116	Wild-Type	Cell Proliferation	861	[1](9--INVALID-LINK--

In Vivo Activity

Oral administration of MRTX9768 has demonstrated dose-dependent inhibition of SDMA in MTAP-deleted tumor xenograft models, correlating with anti-tumor activity.[10] The compound exhibits a favorable pharmacokinetic profile with good oral bioavailability in multiple species.[1](11)

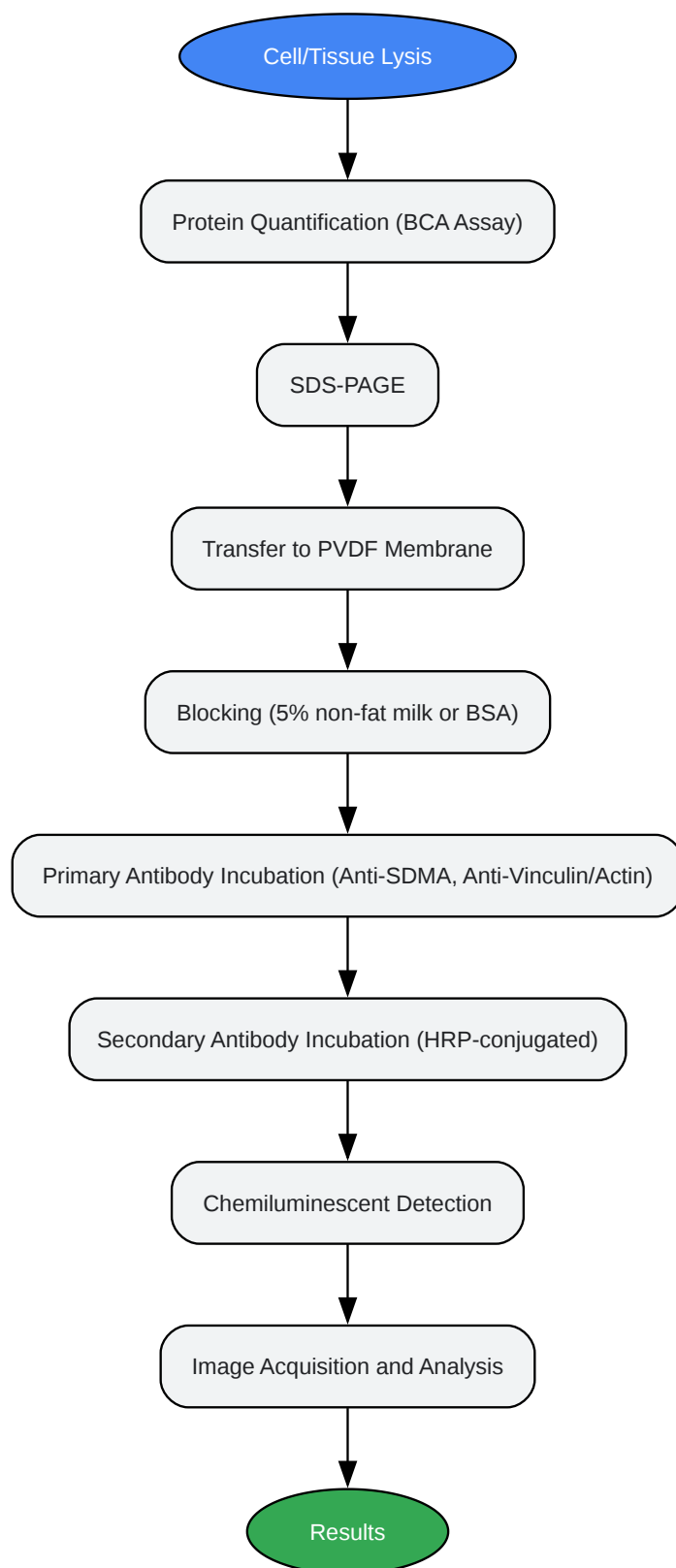
Species	Dose	Bioavailability	Key Findings	Reference
CD-1 Mouse	30 mg/kg (oral)	>50%	Favorable ADME profile, moderate to high clearance.	[1](11)
Beagle Dog	30 mg/kg (oral)	>50%	Favorable ADME profile.	[1](11)
Cynomolgus Monkey	10 mg/kg (oral)	-	Favorable ADME profile.	[1](11)
Mouse Xenograft	100 mg/kg (oral, BID)	-	Sustained SDMA inhibition.	[1](11)

Experimental Protocols

The following are detailed methodologies for key experiments relevant to the study of MRTX9768.

Western Blotting for SDMA Inhibition

This protocol is designed to assess the pharmacodynamic effect of MRTX9768 by measuring the levels of symmetric dimethylarginine (SDMA) on target proteins.



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Caption: Western Blotting Workflow

Materials:

- RIPA Lysis and Extraction Buffer
- Protease and Phosphatase Inhibitor Cocktail
- BCA Protein Assay Kit
- Laemmli Sample Buffer
- Precast polyacrylamide gels
- PVDF membranes
- Blocking Buffer (5% non-fat dry milk or BSA in TBST)
- Primary Antibodies:
 - Anti-Symmetric Dimethyl Arginine (SDMA) antibody
 - Loading control antibody (e.g., anti-Vinculin, anti- β -Actin)
- HRP-conjugated secondary antibodies
- Enhanced Chemiluminescence (ECL) substrate

Procedure:

- Sample Preparation: Lyse cells or homogenized tissues in RIPA buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of each lysate using a BCA assay.
- SDS-PAGE: Denature equal amounts of protein (20-40 μ g) by boiling in Laemmli buffer and separate by SDS-PAGE.
- Protein Transfer: Transfer the separated proteins to a PVDF membrane.

- **Blocking:** Block the membrane with Blocking Buffer for 1 hour at room temperature.
- **Primary Antibody Incubation:** Incubate the membrane with the primary antibody (e.g., anti-SDMA, 1:1000 dilution) overnight at 4°C with gentle agitation.
- **Secondary Antibody Incubation:** Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody (1:5000 dilution) for 1 hour at room temperature.
- **Detection:** After further washes, add the ECL substrate and visualize the protein bands using a chemiluminescence imaging system.
- **Analysis:** Quantify band intensities and normalize the SDMA signal to a loading control.

Cell Proliferation (MTT) Assay

This assay determines the effect of MRTX9768 on the viability and proliferation of cancer cell lines.

Materials:

- MTAP-deleted and wild-type cancer cell lines (e.g., HCT116)
- Complete cell culture medium
- **MRTX9768 hydrochloride**
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Dimethyl sulfoxide (DMSO)
- 96-well plates

Procedure:

- **Cell Seeding:** Seed cells into a 96-well plate at a density of 3,000-5,000 cells per well and incubate for 24 hours.

- **Compound Treatment:** Treat cells with a serial dilution of **MRTX9768 hydrochloride** (e.g., 0.1 nM to 10 μ M) or vehicle control (DMSO) for 72-96 hours.
- **MTT Addition:** Add MTT solution to each well and incubate for 4 hours at 37°C.
- **Formazan Solubilization:** Remove the medium and add DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value using non-linear regression analysis.

PRMT5 Enzymatic Assay

This in vitro assay measures the direct inhibitory effect of MRTX9768 on the methyltransferase activity of the PRMT5-MTA complex.

Materials:

- Recombinant human PRMT5/MEP50 complex
- Methylthioadenosine (MTA)
- S-adenosyl-L-[methyl-³H]methionine ([³H]-SAM)
- Histone H4 peptide substrate
- Assay Buffer (e.g., 20 mM Tris-HCl pH 8.0, 10 mM NaCl, 1 mM EDTA, 1 mM DTT)
- Scintillation cocktail

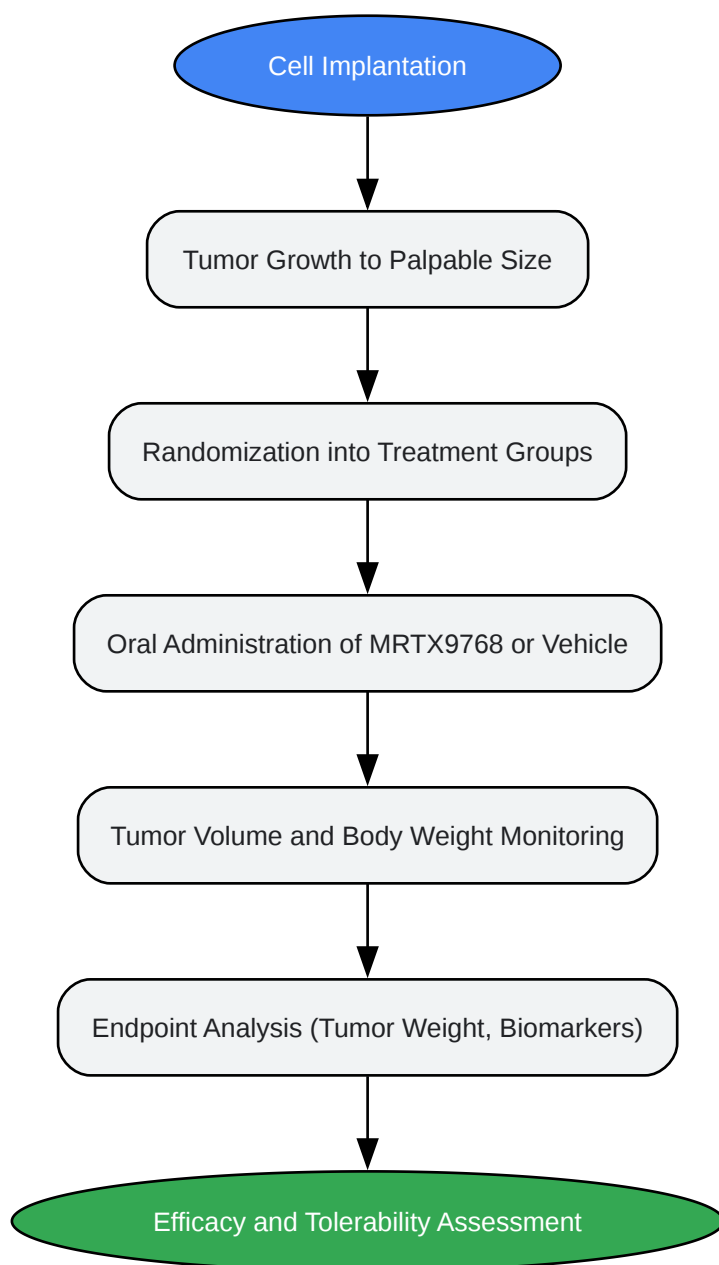
Procedure:

- **Reaction Setup:** In a 96-well plate, combine the PRMT5/MEP50 complex, MTA, and varying concentrations of **MRTX9768 hydrochloride** in the assay buffer.
- **Initiate Reaction:** Add the histone H4 peptide substrate and [³H]-SAM to initiate the methyltransferase reaction.

- Incubation: Incubate the reaction mixture at 30°C for a defined period (e.g., 60 minutes).
- Stop Reaction: Terminate the reaction by adding a stop solution (e.g., trichloroacetic acid).
- Detection: Spot the reaction mixture onto filter paper, wash to remove unincorporated [³H]-SAM, and measure the incorporated radioactivity using a scintillation counter.
- Data Analysis: Calculate the percentage of inhibition for each MRTX9768 concentration and determine the IC₅₀ value.

In Vivo Xenograft Studies

This protocol outlines a general procedure for evaluating the anti-tumor efficacy of MRTX9768 in a mouse xenograft model of MTAP-deleted cancer.



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Caption: Xenograft Study Workflow

Materials:

- Immunocompromised mice (e.g., nude or SCID)
- MTAP-deleted human cancer cell line (e.g., HCT116 MTAP-del)

- Matrigel
- **MRTX9768 hydrochloride** formulation for oral gavage
- Vehicle control

Procedure:

- **Tumor Cell Implantation:** Subcutaneously implant MTAP-deleted cancer cells mixed with Matrigel into the flank of immunocompromised mice.
- **Tumor Growth and Randomization:** Once tumors reach a palpable size (e.g., 100-200 mm³), randomize the animals into treatment and control groups.
- **Drug Administration:** Administer **MRTX9768 hydrochloride** orally at predetermined doses and schedules (e.g., 100 mg/kg, twice daily). The control group receives the vehicle.
- **Monitoring:** Measure tumor volume and body weight regularly (e.g., 2-3 times per week).
- **Endpoint Analysis:** At the end of the study, euthanize the animals, excise the tumors, and measure their weight. Tumor and plasma samples can be collected for pharmacokinetic and pharmacodynamic (e.g., SDMA levels) analysis.
- **Data Analysis:** Compare the tumor growth inhibition between the treated and control groups to evaluate the anti-tumor efficacy of MRTX9768.

Conclusion

MRTX9768 hydrochloride is a promising therapeutic agent that leverages the concept of synthetic lethality to selectively target MTAP-deleted cancers. Its potent and selective inhibition of the PRMT5-MTA complex, coupled with favorable in vitro and in vivo activity, underscores its potential as a precision medicine for a genetically defined patient population. The experimental protocols detailed in this guide provide a framework for researchers to further investigate the biological effects and therapeutic applications of this novel compound.

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